

Personal protective equipment for handling 2-Bromo-6-(bromomethyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-6-(bromomethyl)pyridine

Cat. No.: B1282057

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Essential Safety and Handling Guide for 2-Bromo-6-(bromomethyl)pyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-6-(bromomethyl)pyridine**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₅ Br ₂ N
Molecular Weight	250.92 g/mol
Appearance	Solid
Hazard Classifications	Acute Toxicity, Oral (Category 4)[1]

Hazard Identification and Precautionary Statements

2-Bromo-6-(bromomethyl)pyridine is classified as harmful if swallowed.[1] It is crucial to avoid contact with skin and eyes and to prevent the formation of dust and aerosols.[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[2][3]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Operational and Safety Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **2-Bromo-6-(bromomethyl)pyridine** mandates the use of the following personal protective equipment:

PPE Category	Specification
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[1]
Hand Protection	Chemical-resistant, impervious gloves. Always inspect gloves before use.[4][5]
Skin and Body Protection	Lab coat, long-sleeved clothing, and appropriate footwear.[5]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5][6]

Step-by-Step Handling Procedures

- Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[\[3\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Gather all necessary PPE and handling equipment before starting work.
- Handling:
 - Avoid direct contact with the substance.[\[1\]](#)
 - Prevent the formation of dust.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[7\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

First Aid Measures

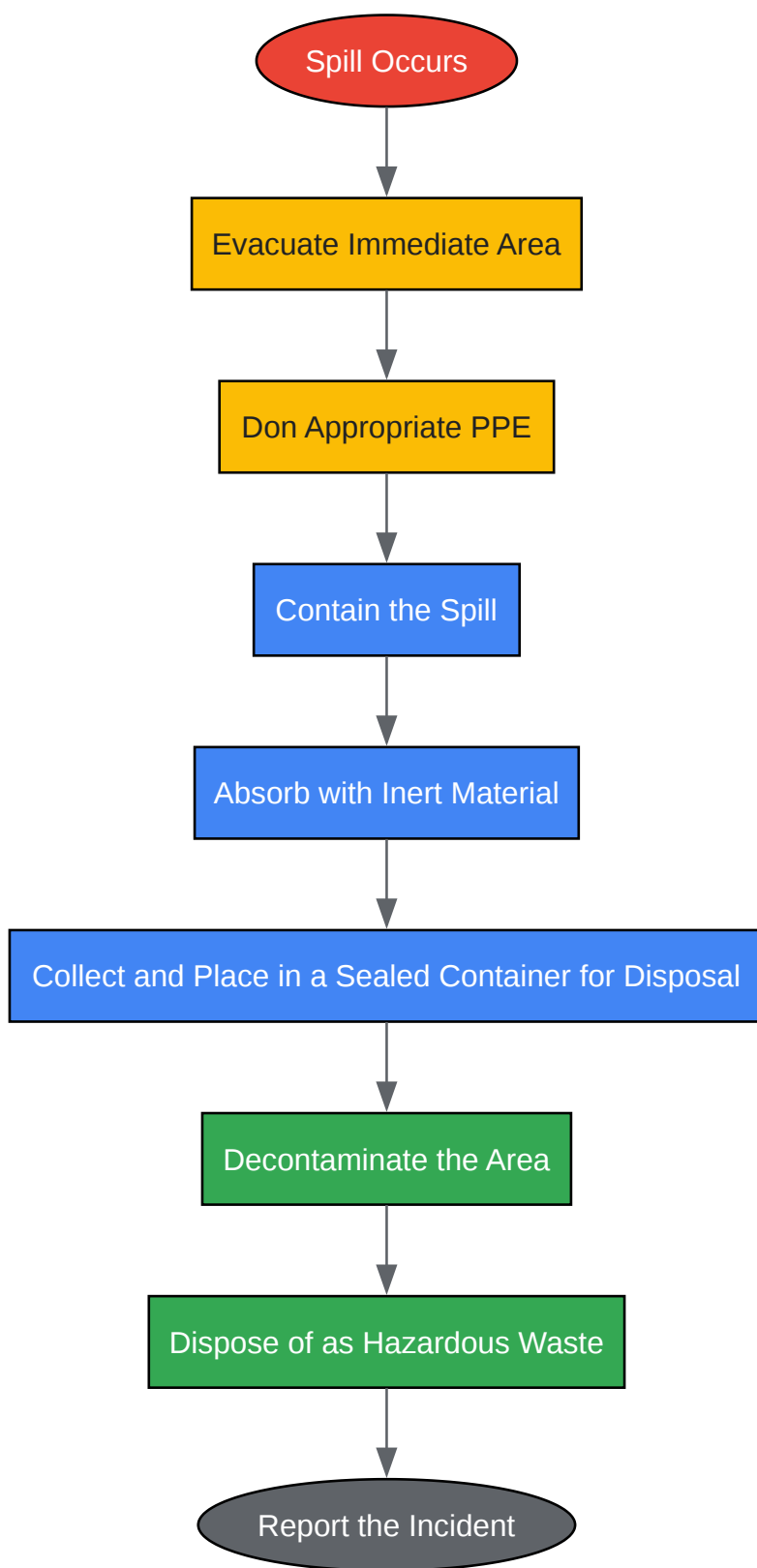
Immediate and appropriate first aid is critical in the event of exposure:

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth with water. Do not induce vomiting. Immediately call a Poison Control Center or a physician. [4]
If on Skin	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention. [4] [5]
If in Eyes	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical attention. [4] [5]
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [5]

Emergency and Disposal Plans

Spill Response Workflow

The following diagram outlines the procedural steps for responding to a spill of **2-Bromo-6-(bromomethyl)pyridine**.



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